

# Perillene physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Perillene*

Cat. No.: *B150451*

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Perillene**

## Introduction

**Perillene** is a naturally occurring monoterpene characterized by a furan ring substituted with a 4-methylpent-3-en-1-yl group.<sup>[1]</sup> It is a constituent of the essential oils of various plants, notably *Perilla frutescens*.<sup>[2]</sup> This document provides a comprehensive overview of the physical and chemical properties of **perillene**, intended for researchers, scientists, and professionals in drug development. The information is presented with a focus on quantitative data, experimental methodologies, and visual representations of relevant processes.

## Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **perillene**.

Table 1: General and Chemical Properties of **Perillene**

Property	Value	Source(s)
IUPAC Name	3-(4-Methylpent-3-en-1-yl)furan	[1][2]
Synonyms	Perillen, 3-Homoprenylfuran	[2][3]
CAS Number	539-52-6	[2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	[2][4]
Molecular Weight	150.22 g/mol	[1][2]
Appearance	Colorless clear liquid/oil	[5][6]
Odor	Woody	[3][5]

Table 2: Physical Properties of **Perillene**

Property	Value	Conditions	Source(s)
Boiling Point	185-186 °C	@ 760 mmHg	[2][4][5]
Density	0.9017 g/mL	@ 20 °C	[2]
0.913 ± 0.06 g/cm <sup>3</sup>	@ 20 °C, 760 Torr	[3][7]	
Flash Point	56.11 °C (133.00 °F)	TCC	[5]
55.9 ± 5.6 °C	[3][7]		
Refractive Index	1.47053	@ 21 °C, 589.3 nm	[3]
Vapor Pressure	0.953 mmHg	@ 25 °C (estimated)	[5]
logP (o/w)	3.773	(estimated)	[5]

Table 3: Solubility of **Perillene**

Solvent	Solubility	Source(s)
Water	19.35 mg/L @ 25 °C (estimated, insoluble)	[5]
Alcohol	Soluble	[5]
Methanol	Soluble	[7]
Ethanol	10 mg/mL	[3][8]
DMF	30 mg/mL	[3][8]
DMSO	30 mg/mL	[3][8]
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/mL	[3][8]

## Experimental Protocols

The determination of the physicochemical properties of terpenes like **perillene** involves a series of established experimental procedures.

## Extraction and Isolation

**Perillene** is typically extracted from plant sources, such as the leaves of *Perilla frutescens*.<sup>[2]</sup>

Common methods for extracting volatile terpenes include:

- **Steam Distillation:** This technique involves passing steam through the plant material to vaporize the volatile compounds, which are then condensed and collected.<sup>[2]</sup>
- **Solvent Extraction:** A nonpolar organic solvent, such as hexane, can be used to extract terpenes.<sup>[9]</sup> The choice of solvent is critical and depends on the polarity of the target compound.<sup>[9]</sup> For a comprehensive extraction of various terpenoids, a solvent system like 1:1 hexane/acetone may be employed.<sup>[10]</sup>

Following initial extraction, the crude extract is purified using chromatographic techniques to isolate **perillene**.

## Purification by Chromatography

Chromatographic methods are essential for separating individual terpenes from the complex mixture of an essential oil.

- Gas Chromatography (GC): GC is well-suited for the separation of volatile compounds like **perillene**.<sup>[11]</sup> A typical setup would involve an Agilent 6890 GC/FID with a DB-5 column.<sup>[10]</sup> The sample is injected into a heated inlet, vaporized, and carried by an inert gas through the column, where separation occurs based on boiling point and affinity for the stationary phase.
- High-Performance Liquid Chromatography (HPLC): HPLC is used for non-volatile or semi-volatile terpenes.<sup>[11]</sup> The separation is based on the compound's interaction with the stationary and mobile phases.<sup>[11]</sup>

## Determination of Physical Properties

- Boiling Point: The boiling point is determined during fractional distillation under controlled pressure.
- Density: Density is measured using a pycnometer at a controlled temperature, for instance, 25°C.<sup>[12]</sup>
- Refractive Index: A refractometer, such as a Pulfrich refractometer, is used to measure the refractive index at a specific wavelength and temperature.<sup>[12]</sup>

## Spectroscopic Characterization

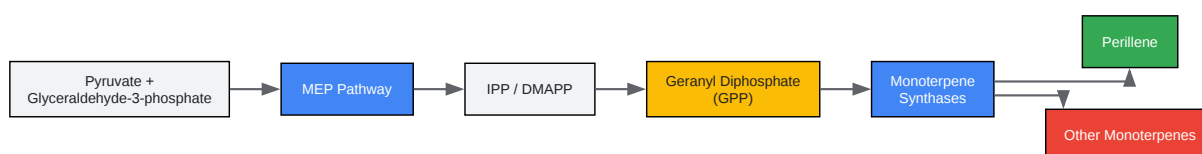
The structure of **perillene** is confirmed using various spectroscopic methods.

- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the molecule.<sup>[11]</sup> When coupled with Gas Chromatography (GC-MS), it provides both separation and identification.<sup>[11]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are crucial for elucidating the detailed molecular structure, including the connectivity of atoms.<sup>[13]</sup>
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule.<sup>[11]</sup>

## Visualizations

### Biosynthesis of Monoterpenes

**Perillene** is a monoterpene, a class of terpenes synthesized in plants primarily through the methyl-erythritol-phosphate (MEP) pathway.[6] A key intermediate in this pathway is Geranyl diphosphate (GPP), which serves as the precursor for the synthesis of various cyclic monoterpenes.[6]

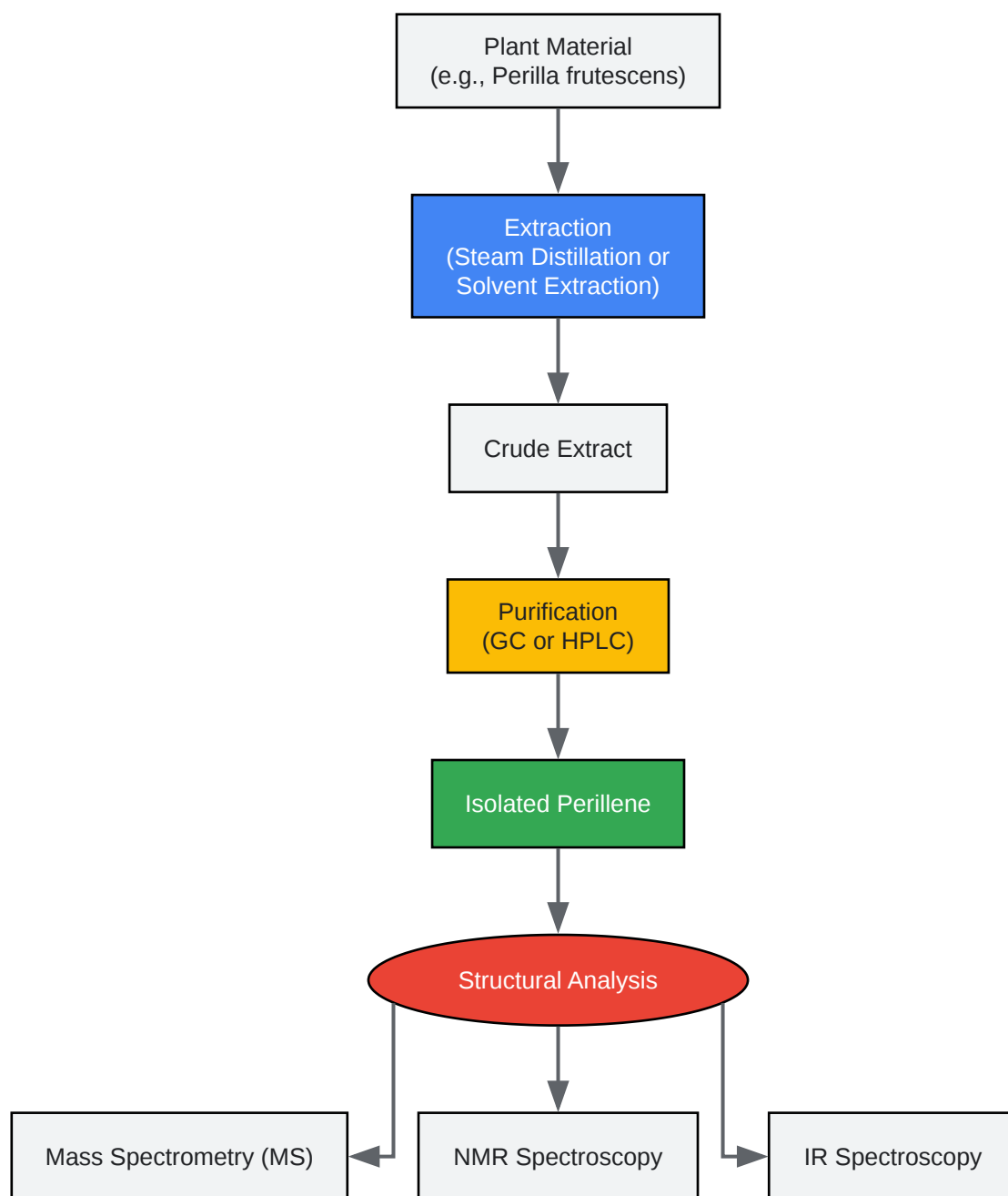


[Click to download full resolution via product page](#)

Caption: Simplified biosynthesis pathway of monoterpenes, including **Perillene**.

### Experimental Workflow for Perillene Analysis

The following diagram illustrates a typical workflow for the extraction, purification, and analysis of **perillene** from a plant source.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the analysis of **Perillene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Perillene | C<sub>10</sub>H<sub>14</sub>O | CID 68316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Perillene - Wikipedia [en.wikipedia.org]
- 3. perillen | 539-52-6 [amp.chemicalbook.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. perillene, 539-52-6 [thegoodscentcompany.com]
- 6. Showing Compound Perillene (FDB007821) - FooDB [foodb.ca]
- 7. chembk.com [chembk.com]
- 8. caymanchem.com [caymanchem.com]
- 9. Extraction and Analysis of Terpenes/Terpenoids - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Determination of Terpenoid Content in Pine by Organic Solvent Extraction and Fast-GC Analysis [frontiersin.org]
- 11. iipseries.org [iipseries.org]
- 12. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Perillene physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150451#perillene-physical-and-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)